

BTT-266: Application Notes and Protocols for Preclinical Research

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Compound of Interest

Compound Name: BTT-266

Cat. No.: B1192356

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Abstract

BTT-266 is a novel small molecule antagonist of the $\text{CaV}\alpha 1\cdot\text{CaV}\beta$ protein-protein interaction, a critical step in the trafficking of neuronal voltage-gated calcium channels ($\text{CaV}2.2$) to the plasma membrane. By disrupting this interaction, **BTT-266** effectively suppresses the surface expression of these channels, offering a promising therapeutic strategy for conditions involving neuronal hyperexcitability. These application notes provide detailed protocols for the preparation and solubilization of **BTT-266**, as well as methodologies for in vitro experiments to assess its activity.

Physicochemical Properties and Solubility

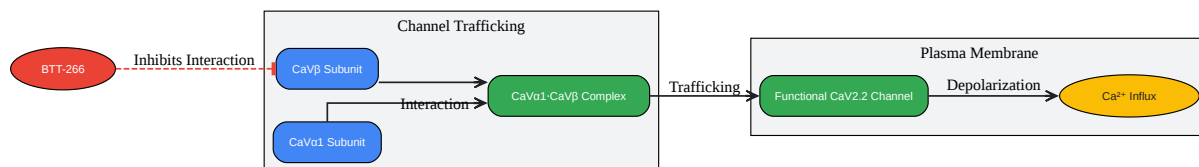
BTT-266 is a pyrazole derivative with a molecular weight of 556.62 g/mol . Proper solubilization is critical for accurate and reproducible experimental results. The solubility of **BTT-266** in various common laboratory solvents is summarized below. It is recommended to prepare a concentrated stock solution in DMSO.

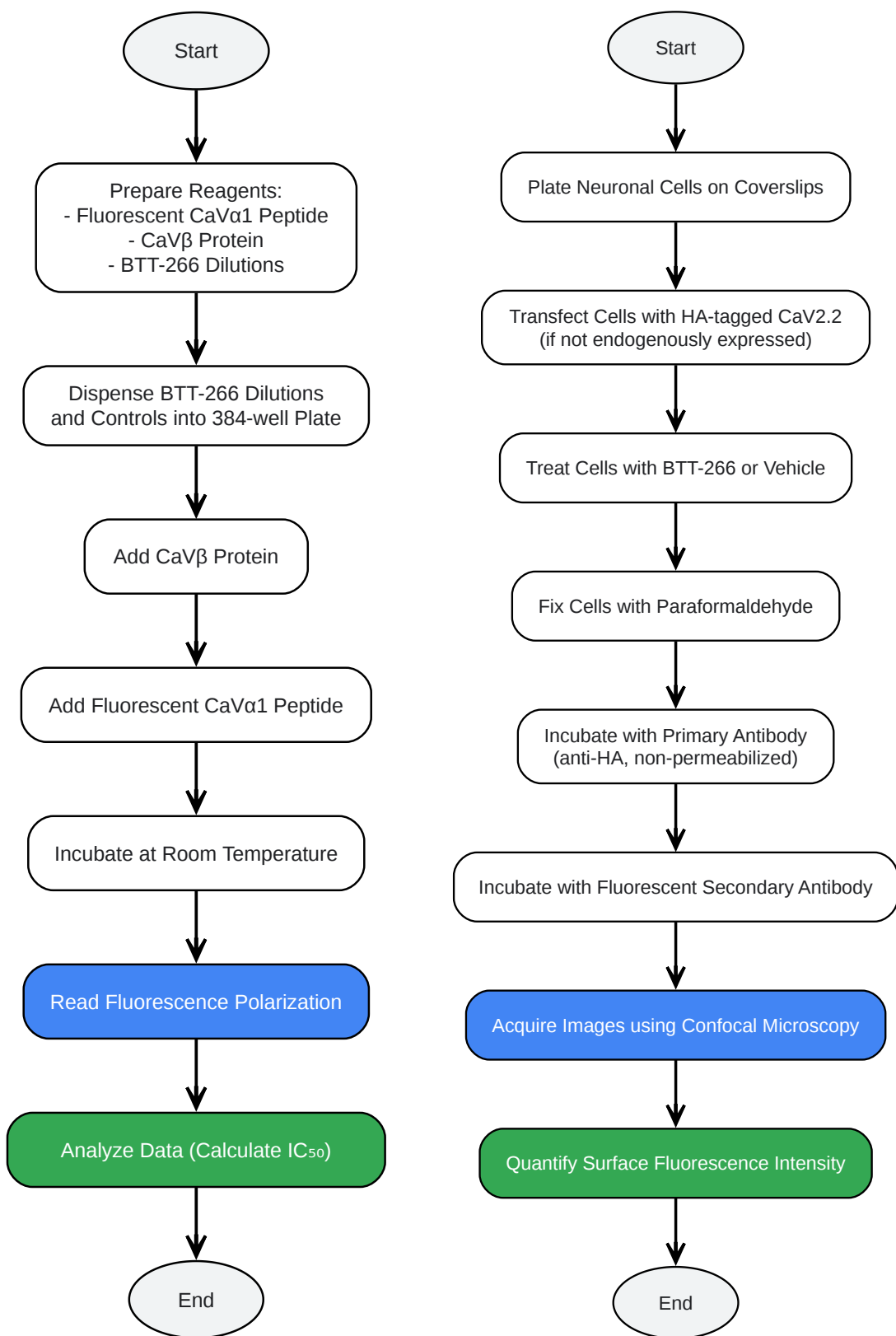
Solvent	Solubility	Concentration	Notes
Dimethyl Sulfoxide (DMSO)	Soluble[1]	≥ 10 mM	Recommended for primary stock solution.
Ethanol	Likely Soluble	Not Determined	Pyrazole derivatives generally show good solubility in alcohols.
Methanol	Likely Soluble	Not Determined	Similar to ethanol, good solubility is expected.
Water	Poorly Soluble	Not Determined	The non-polar nature of the core structure limits aqueous solubility.
Phosphate-Buffered Saline (PBS)	Poorly Soluble	Not Determined	Not recommended for initial stock preparation.

Note: For aqueous-based assays, it is crucial to first dissolve **BTT-266** in DMSO to create a high-concentration stock and then dilute it into the aqueous experimental medium. Ensure the final DMSO concentration is low (typically <0.5%) to avoid solvent-induced artifacts.

Mechanism of Action

BTT-266 functions by directly interfering with the protein-protein interaction between the $\alpha 1$ and β subunits of the voltage-gated calcium channel CaV2.2. This interaction is essential for the proper folding, stabilization, and trafficking of the channel complex to the neuronal plasma membrane[2]. By binding to the CaV β subunit, **BTT-266** prevents the formation of the CaV $\alpha 1$ ·CaV β complex, leading to a reduction in the number of functional CaV2.2 channels on the cell surface. This, in turn, diminishes calcium influx upon neuronal depolarization.





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References

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